

A Comprehensive Spectroscopic Guide to 5-Methyl-1H-indazol-4-ol

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Compound of Interest

Compound Name: 5-Methyl-1H-indazol-4-ol

CAS No.: 1360968-74-6

Cat. No.: B1437451

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Introduction

5-Methyl-1H-indazol-4-ol is a heterocyclic aromatic compound of significant interest in medicinal chemistry and drug development. As a derivative of the indazole scaffold, it serves as a crucial building block for the synthesis of a wide range of biologically active molecules. The precise substitution pattern, featuring both a methyl group and a hydroxyl group on the bicyclic system, imparts unique electronic and steric properties that are critical for its interaction with biological targets.

This technical guide provides an in-depth analysis of the key spectroscopic characteristics of **5-Methyl-1H-indazol-4-ol**. A thorough understanding of its spectral signature is paramount for researchers in confirming its identity, assessing its purity, and elucidating its structure in more complex chemical environments. This document is intended for researchers, scientists, and drug development professionals, offering both theoretical predictions and practical insights into the application of various spectroscopic techniques for the characterization of this compound. Given the limited availability of published experimental spectra for **5-Methyl-1H-indazol-4-ol**, this guide will focus on predicted spectroscopic data, drawing upon established principles of spectroscopy and comparative analysis with related indazole analogs.

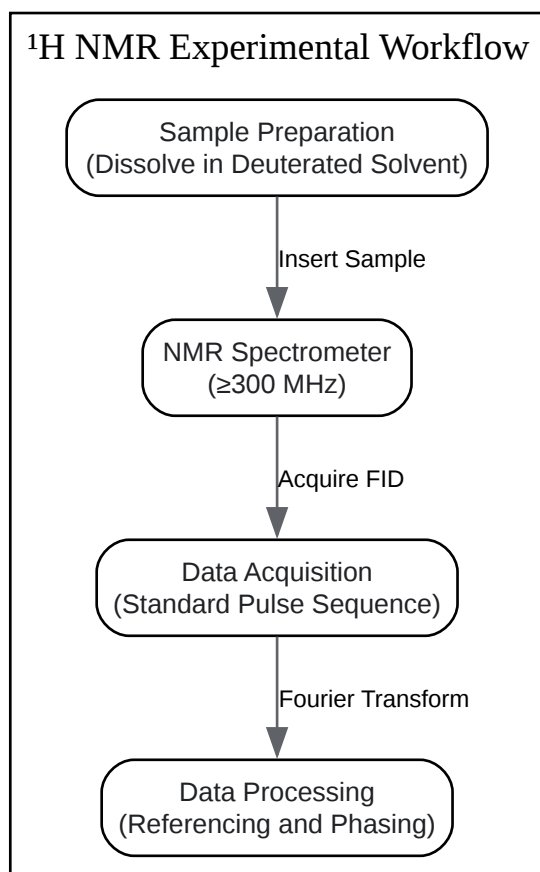
Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

^1H NMR spectroscopy is an indispensable tool for elucidating the molecular structure of organic compounds by providing information about the chemical environment of hydrogen atoms.

Experimental Protocol: ^1H NMR Spectroscopy

A standard protocol for acquiring a ^1H NMR spectrum of **5-Methyl-1H-indazol-4-ol** would involve the following steps:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in a suitable deuterated solvent (e.g., DMSO-d_6 , CDCl_3 , or Methanol-d_4). The choice of solvent is critical as it can influence the chemical shifts of labile protons, such as those of the hydroxyl and amine groups.[\[1\]](#)
- **Instrumentation:** Utilize a high-resolution NMR spectrometer, typically operating at a frequency of 300 MHz or higher.[\[2\]](#)
- **Data Acquisition:** Acquire the spectrum at room temperature, using standard pulse sequences.
- **Referencing:** The chemical shifts are typically referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).[\[2\]](#)



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Caption: A generalized workflow for acquiring a ^1H NMR spectrum.

Predicted ^1H NMR Spectrum and Interpretation

The predicted ^1H NMR spectrum of **5-Methyl-1H-indazol-4-ol** is expected to exhibit distinct signals corresponding to the different types of protons in the molecule. The following table summarizes the anticipated chemical shifts (δ), multiplicities, and integrations for each proton.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
H1 (N-H)	12.0 - 13.0	Broad Singlet	1H	The N-H proton of the indazole ring is typically deshielded and appears as a broad signal.
H3 (C-H)	7.8 - 8.2	Singlet	1H	This proton is on the pyrazole ring and is expected to be in the aromatic region.
H6 (C-H)	6.8 - 7.2	Doublet	1H	Aromatic proton ortho to the methyl group.
H7 (C-H)	6.6 - 7.0	Doublet	1H	Aromatic proton meta to the methyl group.
OH	9.0 - 10.0	Broad Singlet	1H	The phenolic hydroxyl proton is acidic and its chemical shift is solvent-dependent.
CH ₃	2.2 - 2.5	Singlet	3H	The methyl group protons will appear as a singlet in the upfield region.

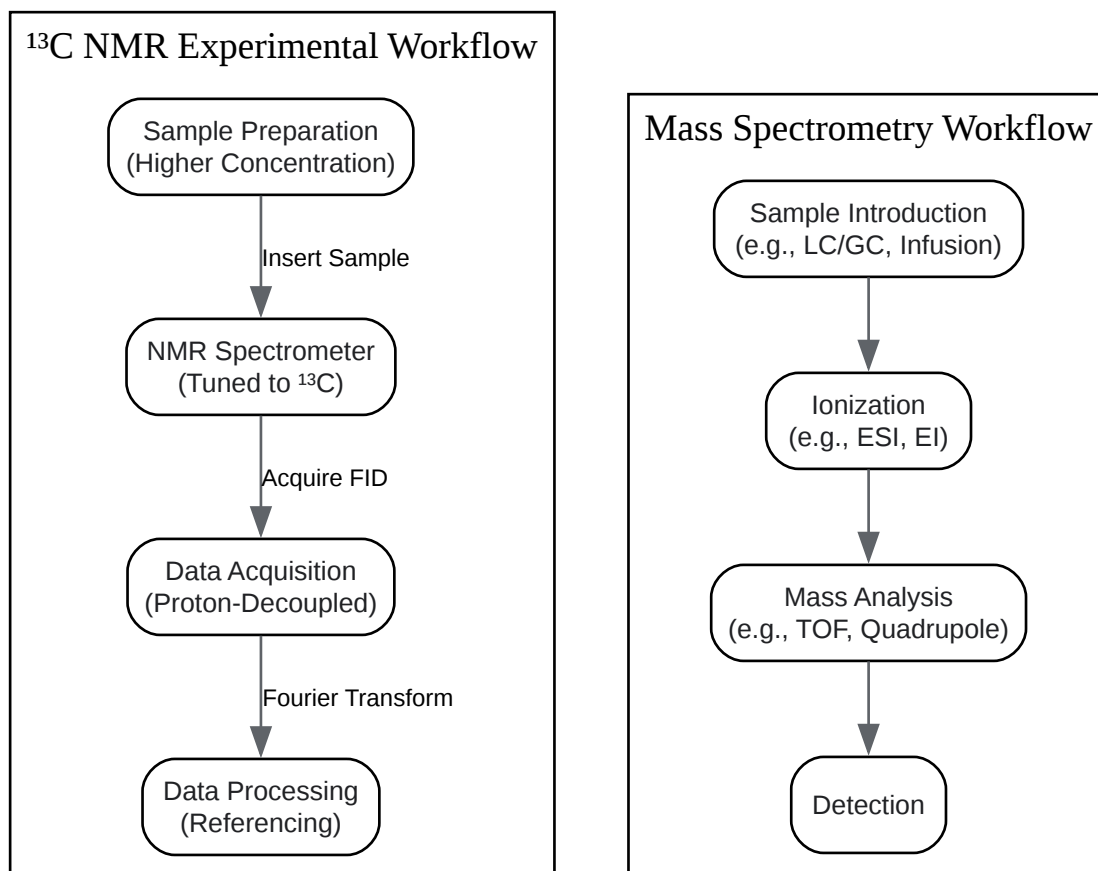
Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides valuable information about the carbon framework of a molecule.

Experimental Protocol: ^{13}C NMR Spectroscopy

The experimental setup for ^{13}C NMR is similar to that of ^1H NMR, with a few key differences:

- **Sample Preparation:** A higher concentration of the sample (20-50 mg) is generally required due to the lower natural abundance of the ^{13}C isotope.
- **Instrumentation:** The same NMR spectrometer is used, but tuned to the ^{13}C frequency.
- **Data Acquisition:** A proton-decoupled pulse sequence is typically employed to simplify the spectrum, resulting in single lines for each unique carbon atom.



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Sources

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